An In-depth Technical Guide on trans-4-Pentylcyclohexanecarboxylic Acid

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Compound of Interest

Compound Name:	*4-Pentylcyclohexanecarboxylic acid*
CAS No.:	*38289-29-1*
Cat. No.:	*B153628*

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CAS Number: 38289-29-1

Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of trans-**4-pentylcyclohexanecarboxylic acid** (CAS 38289-29-1), a saturated cyclic carboxylic acid. The document details its physicochemical properties, spectroscopic data, and a representative experimental protocol for its synthesis via catalytic hydrogenation. While direct biological data for this specific compound is limited in publicly accessible literature, this guide explores the well-established anti-inflammatory mechanisms of structurally related carboxylic acids, proposing a potential mechanism of action involving the cyclooxygenase (COX) and NF-κB signaling pathways. This paper aims to serve as a foundational resource for researchers and professionals in drug development and materials science.

Introduction

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trans-**4-Pentylcyclohexanecarboxylic acid** is an organic compound characterized by a cyclohexane ring substituted with a pentyl group and a carboxylic acid functional group in a trans configuration. Its unique structure, combining a lipophilic alkyl chain and a polar carboxylic acid moiety on a rigid cyclic backbone, makes it a compound of interest in various fields. It is recognized as an important intermediate in the synthesis of liquid crystal materials, agrochemicals, and potentially as a building block in the development of novel pharmaceutical agents.[1][2][3] This guide synthesizes available technical data to provide a detailed resource for laboratory and development applications.

Physicochemical and Spectroscopic Data

The physical and chemical properties of trans-**4-pentylcyclohexanecarboxylic acid** are summarized below. Data has been aggregated from multiple chemical suppliers and databases.

Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	$C_{12}H_{22}O_2$	[4][5]
Molecular Weight	198.30 g/mol	[4][6]
Appearance	White to off-white solid, powder, or crystal	[7]
Melting Point	51-57 °C	[4][8][9]
Boiling Point	295.63 - 304.6 °C (estimated)	[3][10]
Density	0.959 - 0.963 g/cm³ (estimated)	[3][11]
Flash Point	110 - 113 °C (closed cup)	[3][4]
pKa	4.94 ± 0.10 (Predicted)	[10]
Refractive Index	1.466 - 1.472 (estimated)	[3][11]
Solubility	Soluble in methanol	[10][11]

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Spectroscopic Profile

While complete, high-resolution spectra are not readily available in the public domain, the expected spectroscopic characteristics based on the compound's structure and data from analogous compounds are outlined below.

2.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show a broad singlet for the carboxylic acid proton (–COOH) at a downfield chemical shift, typically between 10-13 ppm.[12] The protons on the cyclohexane ring and the pentyl chain will appear in the upfield region (approx. 0.8-2.5 ppm). The proton on the carbon bearing the carboxyl group (CH-COOH) would likely appear as a multiplet around 2.2-2.5 ppm. The terminal methyl group (–CH_3) of the pentyl chain would be a triplet around 0.9 ppm.[13]

- ^{13}C NMR: The carbon spectrum will feature a characteristic peak for the carboxylic acid carbon (C=O) in the range of 165-185 ppm. The carbons of the cyclohexane ring and the pentyl chain will resonate in the 10-55 ppm range.[14]

2.2.2. Infrared (IR) Spectroscopy

The IR spectrum is characterized by the following key absorptions:

- A very broad O–H stretching band from the carboxylic acid dimer, typically appearing between 2500-3300 cm^{-1}.[15][16]

- A strong C=O stretching band for the carbonyl group, expected around 1710 cm^{-1} for the hydrogen-bonded dimer.[15][16]

- C–H stretching bands for the alkyl groups will be present just below 3000 cm^{-1}.

- A C–O stretching band is expected in the 1210-1320 cm^{-1} region.[15]

2.2.3. Mass Spectrometry (MS)

In electron ionization (EI) mass spectrometry, the molecular ion peak (M^+) at m/z = 198 would be expected. Common fragmentation patterns for carboxylic acids include the loss of the hydroxyl group ($[M-17]^+$) and the loss of the entire carboxyl group ($[M-45]^+$).[17] Fragmentation

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of the pentyl chain would likely result in a series of peaks separated by 14 mass units (–CH_2–). [17]

Experimental Protocols

Synthesis of trans-4-Pentylcyclohexanecarboxylic Acid

A definitive, detailed experimental protocol for the synthesis of trans-**4-pentylcyclohexanecarboxylic acid** is not available in peer-reviewed literature. However, the synthesis of structurally analogous trans-4-alkylcyclohexanecarboxylic acids is well-documented and is typically achieved through the catalytic hydrogenation of the corresponding 4-alkylbenzoic acid. The following is a representative protocol adapted from established methods for similar compounds.[6][18][19]

Reaction Scheme:

Caption: General synthesis workflow.

Materials:

- 4-Pentylbenzoic acid
- 5% Ruthenium on Carbon (Ru/C) catalyst
- Solvent (e.g., 1,4-dioxane/water mixture)
- Hydrogen (H_2) gas
- High-pressure autoclave reactor

Procedure:

- Reactor Charging: The high-pressure autoclave is charged with 4-pentylbenzoic acid, the solvent (e.g., a 1:1 mixture of 1,4-dioxane and water), and the 5% Ru/C catalyst. A typical substrate-to-catalyst mass ratio is around 20:1.
- Inerting: The reactor is sealed and purged several times with an inert gas, such as nitrogen, to remove all oxygen.

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- Pressurization and Heating: The reactor is then pressurized with hydrogen gas to a pressure of approximately 6-7 MPa. The mixture is heated to a temperature of around 150-170 °C with vigorous stirring.[19]
- Reaction Monitoring: The reaction is monitored by observing the cessation of hydrogen uptake. The reaction time can vary from several hours to over 20 hours.
- Cooling and Depressurization: After the reaction is complete, the reactor is cooled to room temperature, and the excess hydrogen pressure is carefully vented.
- Product Isolation: The reaction mixture is filtered to remove the solid catalyst. The filtrate is then acidified (e.g., with HCl) to precipitate the carboxylic acid product.
- Purification: The crude product is collected by filtration, washed with water, and dried. Further purification can be achieved by recrystallization from a suitable solvent system (e.g., methanol/water or petroleum ether/ethyl acetate). The resulting product is a mixture of cis and trans isomers.
- Isomer Separation/Epimerization (if required): To obtain the pure trans isomer, an epimerization step can be performed. This involves heating the cis/trans mixture with a strong base like potassium hydroxide in a high-boiling solvent, which thermodynamically favors the formation of the more stable trans isomer.[20]

Biological Activity and Potential Signaling Pathways

Direct studies on the biological activity of trans-**4-pentylcyclohexanecarboxylic acid** are scarce. However, the structural motif of a carboxylic acid linked to a lipophilic group is common in many biologically active molecules, most notably Nonsteroidal Anti-Inflammatory Drugs (NSAIDs).[8][11] Many NSAIDs function by inhibiting cyclooxygenase (COX) enzymes, which are key to the inflammatory response.

Hypothetical Mechanism of Action: Anti-Inflammatory Effects

It is plausible that trans-**4-pentylcyclohexanecarboxylic acid** could exhibit anti-inflammatory properties by targeting the COX pathway, which in turn modulates the activity of the NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling cascade.[5][7]

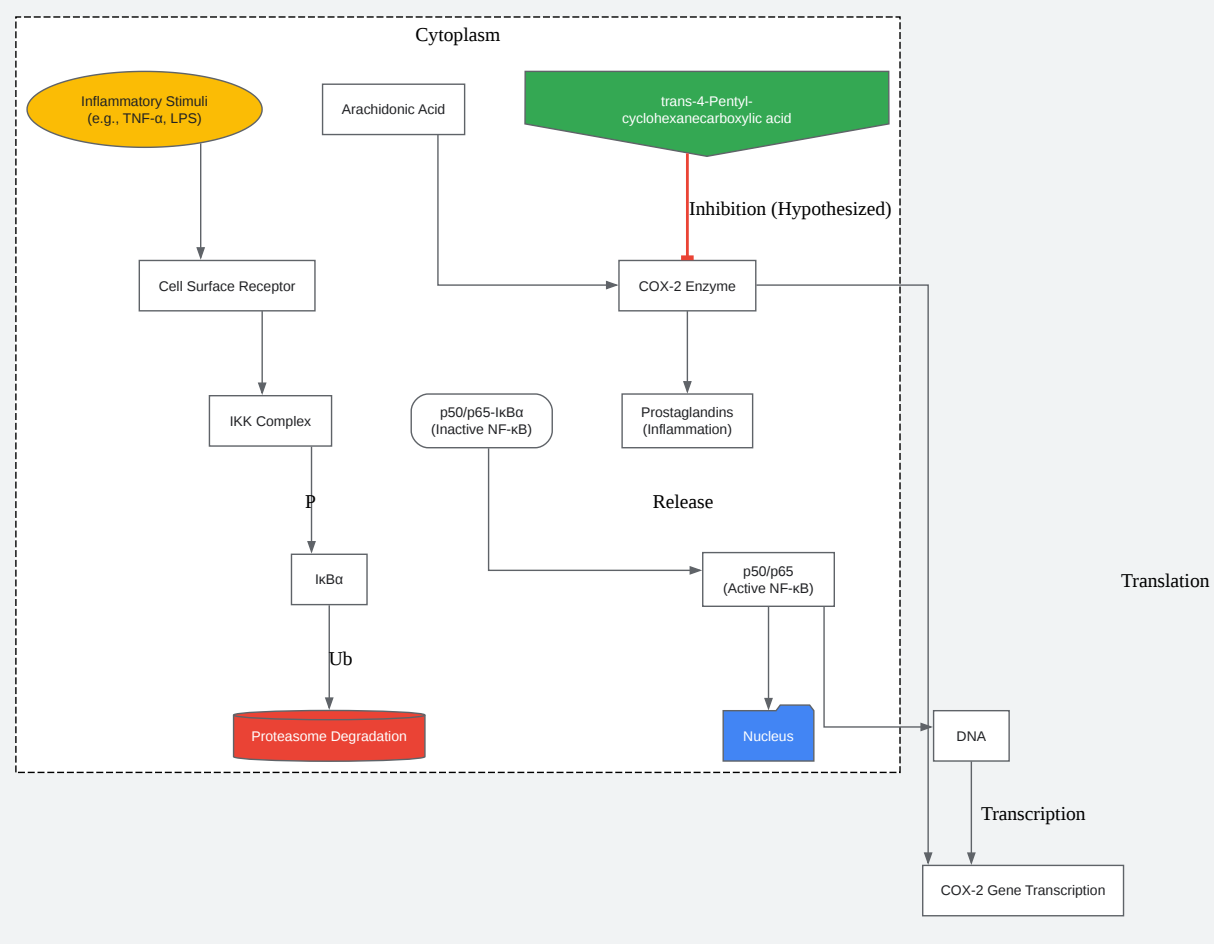
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Proposed Signaling Pathway:

Inflammatory stimuli, such as cytokines (e.g., TNF-α, IL-1) or lipopolysaccharide (LPS), activate the IκB kinase (IKK) complex. IKK then phosphorylates the inhibitory protein IκBα, leading to its ubiquitination and subsequent degradation by the proteasome. This releases the NF-κB dimer (typically p50/p65), allowing it to translocate to the nucleus. In the nucleus, NF-κB binds to specific DNA sequences to promote the transcription of pro-inflammatory genes, including COX-2.[4] COX-2 enzymes catalyze the conversion of arachidonic acid into prostaglandins, which are key mediators of inflammation.

A molecule like trans-**4-pentylcyclohexanecarboxylic acid** could potentially inhibit COX-2 activity. By blocking prostaglandin synthesis, it would disrupt a positive feedback loop that further enhances NF-κB activity and inflammation.

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Caption: Hypothesized anti-inflammatory signaling pathway.

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Conclusion

trans-**4-Pentylcyclohexanecarboxylic acid** is a versatile chemical intermediate with established applications and potential for future developments. This guide has consolidated its known physicochemical properties and provided a representative synthesis protocol based on established chemical transformations. While its biological profile remains largely unexplored, the structural similarities to known anti-inflammatory agents suggest that investigating its effects on the COX and NF-κB pathways could be a fruitful area for future research in drug discovery. The data and protocols presented herein provide a solid foundation for professionals to build upon in their research and development endeavors.

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